

Ganoderic Acid DM: A Comparative Review of Its Biological Activities

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Compound of Interest

Compound Name: *Ganoderic acid DM*

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Ganoderic acid DM, a lanostane-type triterpenoid isolated from the medicinal mushroom *Ganoderma lucidum*, has garnered significant attention in the scientific community for its diverse pharmacological effects. This guide provides a comparative analysis of the biological activities of **Ganoderic acid DM**, with a focus on its anticancer, anti-inflammatory, and hepatoprotective properties. Its performance is compared with other notable ganoderic acids, supported by experimental data from various studies.

Comparative Anticancer Activity

Ganoderic acid DM has demonstrated potent cytotoxic effects against a variety of cancer cell lines. Its anticancer activity is often compared with other ganoderic acids to assess its relative potency.

Table 1: Comparative Cytotoxicity (IC50, μ M) of Ganoderic Acids Against Various Cancer Cell Lines

| Ganoderic Acid | Breast Cancer (MCF-7) | Breast Cancer (MDA-MB-231) | Prostate Cancer (PC-3) | Prostate Cancer (LNCaP) | Lung Cancer (A549) | Leukemia (K562) |
|-------------------|-----------------------|-------------------------------------|------------------------|---------------------------|--------------------|-----------------|
| Ganoderic Acid DM | ~50 µM | Stronger inhibition than MDA-MB-231 | 81.6 µM | Dose-dependent inhibition | - | 18.8 µM |
| Ganoderic Acid A | >100 µM | - | - | - | - | - |
| Ganoderic Acid H | >100 µM | - | - | - | - | - |
| Ganoderic Acid T | - | - | - | - | 27.9 µg/mL | - |
| Ganoderic Acid Y | - | - | - | - | - | - |
| Ganoderic Acid Me | - | - | - | - | - | - |

Note: "-" indicates data not available in the reviewed sources. The IC50 values can vary depending on the experimental conditions.

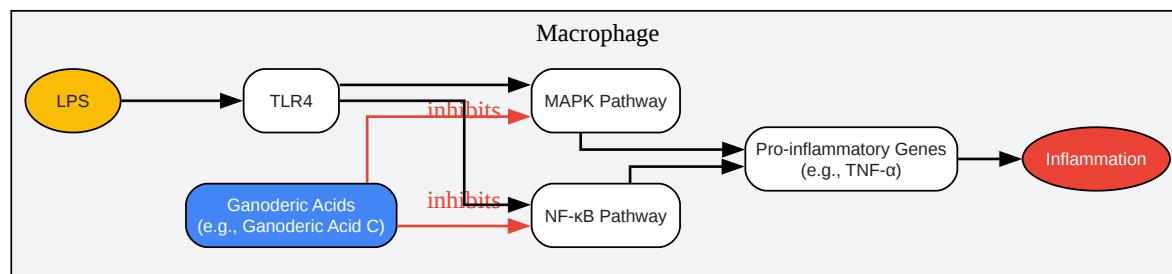
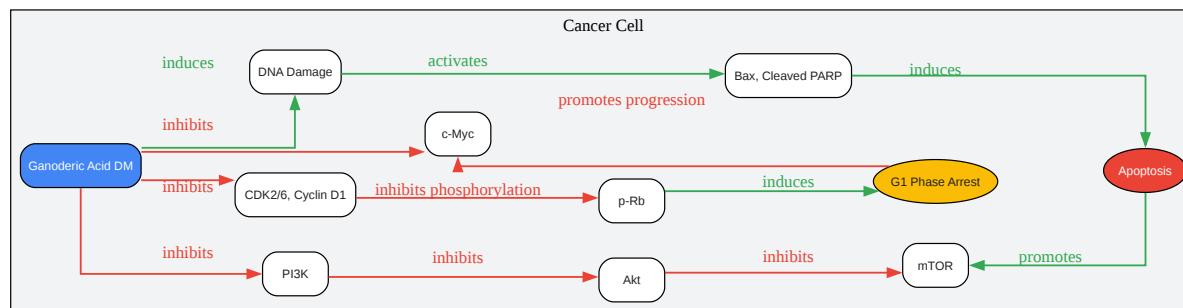
Mechanism of Anticancer Action

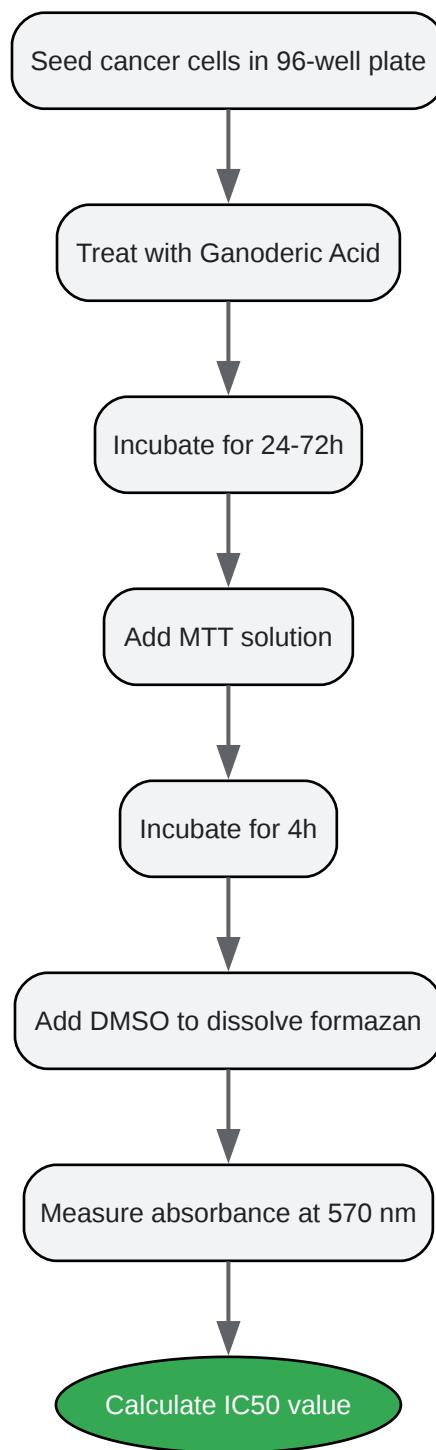
Ganoderic acid DM exerts its anticancer effects through multiple mechanisms, primarily by inducing cell cycle arrest and apoptosis (programmed cell death).

- Cell Cycle Arrest: **Ganoderic acid DM** has been shown to induce G1 cell cycle arrest in breast cancer cells (MCF-7) by downregulating the protein levels of CDK2, CDK6, cyclin D1, p-Rb, and c-Myc.
- Apoptosis Induction: It triggers apoptosis by inducing DNA fragmentation and cleavage of PARP (poly ADP-ribose polymerase). Furthermore, it can induce autophagic apoptosis in

non-small cell lung cancer cells by inhibiting the PI3K/Akt/mTOR signaling pathway.

- DNA Damage: **Ganoderic acid DM** can elicit DNA damage, as evidenced by the comet assay and upregulation of γ -H2AX, a marker of DNA damage.





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